

A Comprehensive Technical Guide to 1,3-Dihydroxyacetone Dimer

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Compound of Interest

Compound Name: 1,3-Dihydroxyacetone dimer

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For Researchers, Scientists, and Drug Development Professionals

This technical whitepaper provides an in-depth overview of 1,3-Dihydroxyacetone (DHA) dimer, a key chemical compound with applications spanning from cosmetics to organic synthesis. This document details its physicochemical properties, synthesis protocols, and its role in significant chemical and biological reactions.

Physicochemical Properties

1,3-Dihydroxyacetone dimer, also known by its synonyms such as 2,5-Dihydroxydioxane-2,5-dimethanol, is the cyclic dimer of the simplest ketose, dihydroxyacetone.^[1] While the monomer is a key intermediate in carbohydrate metabolism, the commercially available form is typically the more stable crystalline dimer.^[2] The dimer slowly dissolves in water, converting to the monomeric form, with the equilibrium being influenced by concentration, temperature, and time.^{[2][3]} This dynamic equilibrium is a critical consideration in its various applications.

Table 1: Physicochemical Data of **1,3-Dihydroxyacetone Dimer**

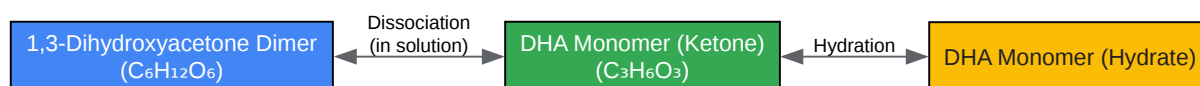
| Property | Value | Citations |
|---------------------|---|--------------|
| Molecular Weight | 180.16 g/mol | [1][4][5] |
| Molecular Formula | C ₆ H ₁₂ O ₆ | [1][4][5] |
| CAS Number | 26776-70-5, 62147-49-3 | [1][4][6][7] |
| Physical State | Crystalline powder | [6] |
| Melting Point | 75-80 °C | [5][7] |
| Storage Temperature | -20°C | [8] |
| Synonyms | 2,5-bis(hydroxymethyl)-1,4-dioxane-2,5-diol | [6] |

Note on CAS Numbers: Both 26776-70-5 and 62147-49-3 are used in literature and commercial listings to refer to the **1,3-Dihydroxyacetone dimer**. Researchers should verify the specific isomer or form with the supplier.

Chemical and Biological Significance

The dimer serves as a stable precursor to monomeric dihydroxyacetone, which is a versatile three-carbon building block in organic synthesis and a biologically active molecule.[9]

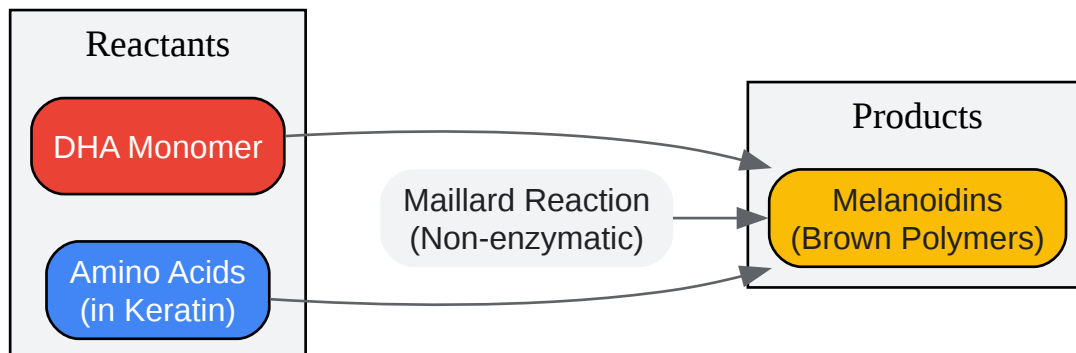
In aqueous solutions, the dimer undergoes a slow dissociation to form the monomeric dihydroxyacetone, which exists in equilibrium with its hydrated form.[2][10] The kinetics of this dissociation are crucial, as the monomer is typically the reactive species in biological and chemical reactions.[3] This equilibrium is essential for its function in applications like sunless tanning, where the monomer must be available to react with the skin.



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Caption: Dimer-Monomer equilibrium in aqueous solution.

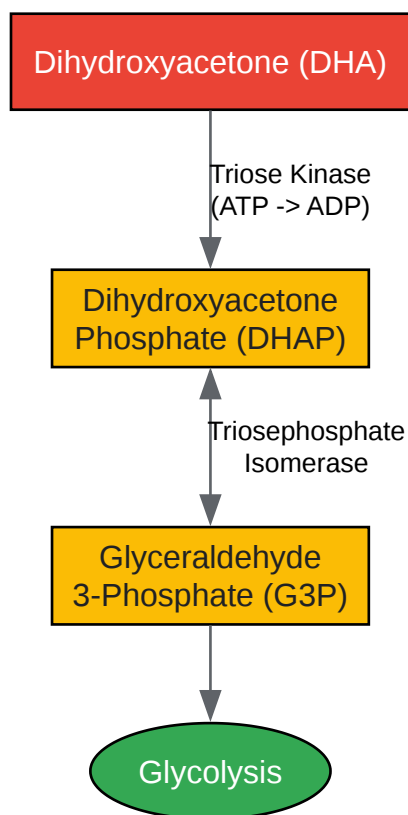
The primary application of dihydroxyacetone in cosmetics is as the active ingredient in sunless tanning products.[11] The browning of the skin is not a result of melanin production but a chemical process known as the Maillard reaction.[11] Monomeric DHA reacts with the amino acids present in the keratin of the stratum corneum (the outermost layer of the skin) to form brown-colored polymers called melanoidins.[11][12]



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Caption: Simplified pathway of the Maillard reaction.

In biological systems, dihydroxyacetone is phosphorylated by triose kinase to form dihydroxyacetone phosphate (DHAP), a central intermediate in glycolysis and gluconeogenesis.[2][9] This positions DHA at a critical juncture in cellular energy metabolism. The ability to introduce labeled DHA into cells allows for metabolic flux studies to trace the fate of this triose through various pathways.[2]



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Caption: Metabolic entry of DHA into the glycolytic pathway.

Experimental Protocols

Detailed methodologies are essential for the consistent and effective use of **1,3-Dihydroxyacetone dimer** in a research setting.

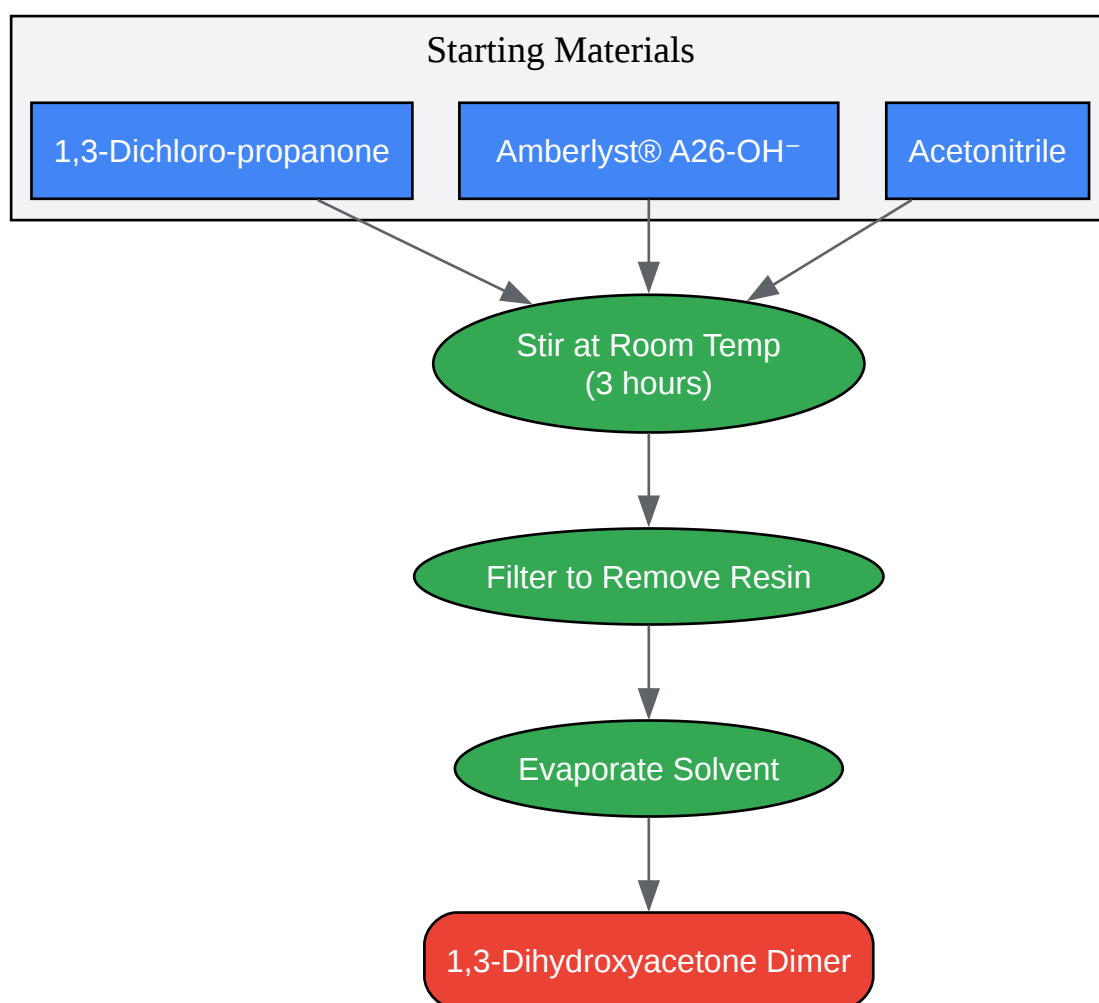
Several synthetic routes to DHA have been developed, often starting from glycerol or its derivatives. One documented method involves the di-hydroxylation of 1,3-dichloro-propanone.

[1]

Protocol: Synthesis from 1,3-Dichloro-propanone

- Resin Preparation: Add 4 g of Amberlyst® A26-OH⁻ form resin to a 50 mL round-bottom flask.
- Solvent Addition: Add 10 mL of acetonitrile to the flask.

- Reactant Addition: Add 0.20 g (1.57 mmol) of 1,3-dichloro-propanone to the suspension.
- Reaction: Stir the mixture under magnetic stirring for 3 hours at room temperature.
- Isolation: Filter the reaction medium through filter paper to remove the resin.
- Purification: Evaporate the solvent from the filtrate under reduced pressure to yield the **1,3-dihydroxyacetone dimer**. An expected yield is approximately 80%.^[1]



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Caption: Experimental workflow for dimer synthesis.

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for characterizing the **1,3-dihydroxyacetone dimer** and for studying the kinetics of its dissociation into the monomer in

solution.

Protocol: NMR Analysis of Dimer-Monomer Equilibrium

- **Sample Preparation:** Prepare a solution of the **1,3-dihydroxyacetone dimer** in a suitable solvent (e.g., D₂O or DMSO-d₆) at a known concentration.
- **Data Acquisition:** Acquire ¹H and ¹³C NMR spectra at various time intervals (e.g., immediately after dissolution, after 1 hour, 6 hours, 12 hours) to monitor the conversion of the dimer to the monomer.[2][3]
- **Spectral Assignment:** Assign the distinct peaks corresponding to the dimer and the monomeric (ketone and hydrate) forms.
- **Kinetic Analysis:** Integrate the peaks to determine the relative concentrations of each species over time. This data can be used to calculate the equilibrium constant and the rate constants for the dissociation and association reactions.[3]

Conclusion

1,3-Dihydroxyacetone dimer is a stable and versatile compound that serves as a precursor to the biologically and chemically active monomeric dihydroxyacetone. A thorough understanding of its physicochemical properties, particularly the dimer-monomer equilibrium, is paramount for its effective application in research, drug development, and cosmetics. The protocols and pathways detailed in this guide provide a foundational framework for professionals working with this important molecule.

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